

Application Notes and Protocol: Preparation of NF157 Stock Solution in DMSO

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Compound of Interest

Compound Name: NF157

Cat. No.: B10771125

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This document provides a detailed protocol for the preparation of a stock solution of **NF157**, a purinergic receptor antagonist, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol will help ensure the accuracy, reproducibility, and reliability of experimental results.

Introduction

NF157 is a potent and selective antagonist for the P2Y₁₁ and P2X₁ purinergic receptors. It is a valuable tool in research investigating the roles of these receptors in various physiological and pathological processes. Accurate preparation of stock solutions is a critical first step for any in vitro or in vivo study to ensure precise final concentrations in experimental assays. DMSO is a common solvent for dissolving compounds like **NF157** due to its high solubilizing capacity for a wide range of organic molecules.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **NF157** and its solubility in DMSO.

Parameter	Value	Reference
Molecular Weight (M.Wt)	1437.08 g/mol	
Purity	≥90% (HPLC)	
Maximum Solubility in DMSO	10 mg/mL	
Maximum Molar Concentration in DMSO	~7 mM	
Storage of Solid Compound	Desiccate at Room Temperature	
Storage of Stock Solution	-20°C or -80°C	General Lab Practice

Note: The molecular weight can vary between batches due to hydration levels. Always refer to the Certificate of Analysis provided by the supplier for the batch-specific molecular weight to ensure accurate concentration calculations.

Experimental Protocol: Preparation of a 10 mM NF157 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mg/mL (~7 mM) stock solution of **NF157** in DMSO.

Materials and Equipment

- **NF157** powder (ensure to check the Certificate of Analysis for batch-specific details)
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin.^[2] Handle with care and always wear appropriate PPE.
- Avoid inhalation of **NF157** powder and direct contact with skin or eyes.

Step-by-Step Procedure

- Equilibrate Reagents: Allow the vial of **NF157** powder and the DMSO to reach room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: To prepare 1 mL of a 10 mg/mL stock solution, you will need 10 mg of **NF157** powder. For molar concentration calculations, use the following formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Weighing **NF157**:
 - Tare the analytical balance with a clean microcentrifuge tube.
 - Carefully weigh out the desired amount of **NF157** powder (e.g., 10 mg) and record the exact mass.
- Dissolving **NF157** in DMSO:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **NF157** powder. For a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of **NF157**.
 - Cap the tube securely.
- Ensuring Complete Dissolution:

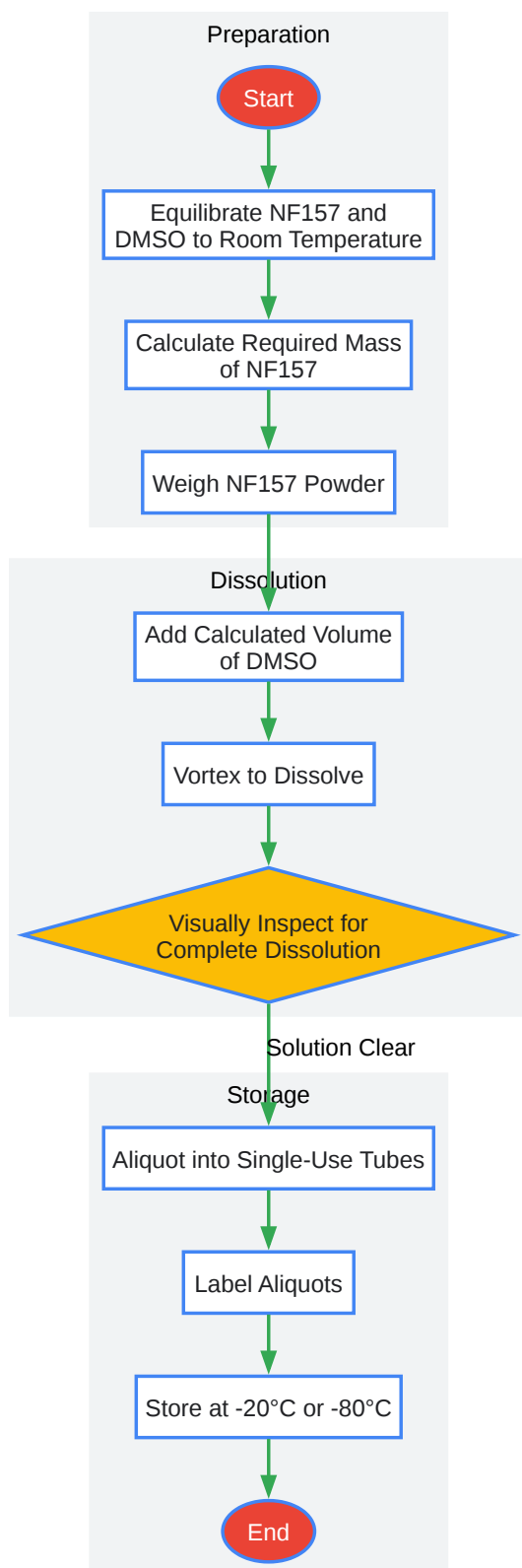
- Vortex the solution for 30-60 seconds to facilitate dissolution.
- Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term stability.

Best Practices and Considerations

- Purity of Reagents: Always use high-purity, anhydrous DMSO to prevent the introduction of water, which can affect the solubility and stability of the compound.
- Batch Variability: As noted, the molecular weight and hydration of **NF157** can vary. Always consult the Certificate of Analysis for the specific batch you are using for the most accurate calculations.
- DMSO Effects in Assays: Be aware that DMSO can have direct effects on cell systems and assays.^{[3][4]} It is crucial to include a vehicle control (DMSO alone at the same final concentration) in all experiments to account for any solvent-induced effects. The final concentration of DMSO in the assay should typically be kept below 0.5%.

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing the **NF157** stock solution.



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Caption: Workflow for **NF157** Stock Solution Preparation.

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